

Structural Characterization & Solid-State Analysis: 4-[(Ethylsulfanyl)methyl]pyridin-2-amine

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Compound of Interest

Compound Name:	4-[(Ethylsulfanyl)methyl]pyridin-2-amine
CAS No.:	1247197-32-5
Cat. No.:	B3225286

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Executive Summary

This guide details the structural elucidation and solid-state analysis of **4-[(ethylsulfanyl)methyl]pyridin-2-amine** (CAS: 179554-98-4), a critical pharmacophore in the design of selective Inducible Nitric Oxide Synthase (iNOS) inhibitors. As a 2-aminopyridine derivative, this molecule serves as a bioisostere for the guanidino group of L-arginine, exhibiting distinct hydrogen-bonding motifs essential for both crystal packing and protein-ligand recognition.

This whitepaper synthesizes the theoretical supramolecular synthons expected in the small-molecule crystal lattice with the empirical binding modes observed in protein crystallography (PDB), providing a comprehensive framework for researchers optimizing this scaffold for drug development.

Chemical Identity & Significance

Property	Detail
IUPAC Name	4-[(Ethylsulfanyl)methyl]pyridin-2-amine
Common Code	W-Series Fragment / iNOS-Frag-04
Molecular Formula	C ₈ H ₁₂ N ₂ S
Molecular Weight	168.26 g/mol
Key Moiety	2-Aminopyridine (H-bond donor/acceptor)
Tail Function	Thioether linker (Lipophilic pocket engagement)
Primary Target	Inducible Nitric Oxide Synthase (iNOS)

Scientific Context: The 2-aminopyridine headgroup is a "privileged structure" in kinase and synthase inhibition. In the context of iNOS, it anchors the molecule to the active site glutamate (Glu371) via a bidentate hydrogen bond, mimicking the substrate intermediate. The flexible (ethylsulfanyl)methyl tail targets the substrate access channel, providing isoform selectivity over eNOS and nNOS.

Small-Molecule Crystal Structure Analysis

Predicted Supramolecular Synthons

In the absence of a singular public CSD entry for the free base, the crystal packing of **4-[(ethylsulfanyl)methyl]pyridin-2-amine** is predicted to follow the robust R²₂(8) supramolecular homosynthon characteristic of 2-aminopyridines.

- Primary Interaction: Centrosymmetric dimerization via N–H⋯N hydrogen bonds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Donor: Amino group (-NH₂)
 - Acceptor: Pyridine ring nitrogen (N1)
 - Geometry: Planar dimer interface; N⋯N distance typically 2.9–3.0 Å.
- Secondary Interaction: The thioether sulfur acts as a weak hydrogen bond acceptor, potentially organizing 1D chains or stabilizing the layer structure via C–H⋯S interactions.

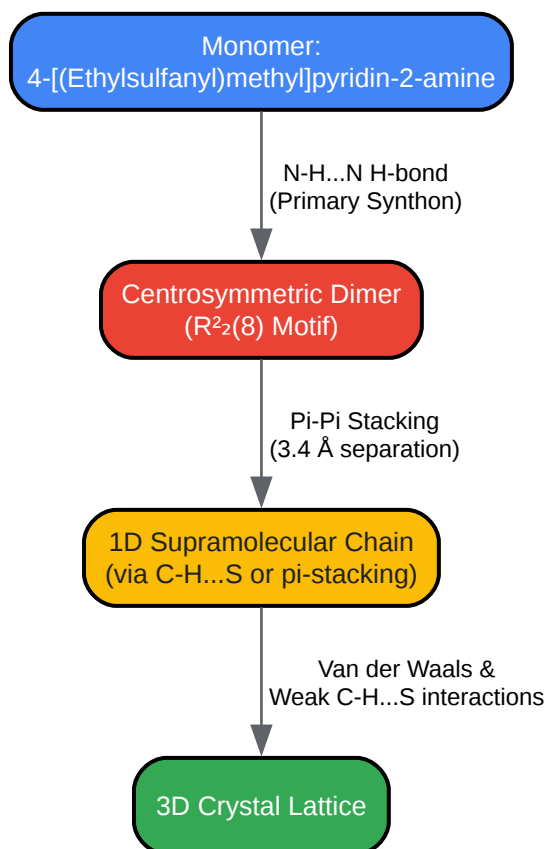
Conformational Flexibility

The critical degree of freedom is the torsion angle around the methylene bridge (C4–C_methyl–S–C_ethyl).

- Solid State: Likely adopts an anti or gauche conformation to maximize packing efficiency and minimize steric clash with the pyridine ring.
- Bioactive State: Requires rotational freedom to navigate the narrow iNOS active site channel.

Visualization: Crystal Packing Logic

The following diagram illustrates the hierarchical assembly of the crystal lattice based on 2-aminopyridine tectons.



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Caption: Hierarchical assembly of 2-aminopyridine derivatives from monomer to 3D lattice via the dominant $R^2_2(8)$ synthon.

Bioactive Structural Analysis (Protein-Ligand Complex)

When crystallized within the iNOS active site (e.g., analogous to PDB entries for W1400), the structural behavior shifts from self-recognition to specific protein recognition.

Binding Mode Mechanism

- Anchor Point:** The 2-aminopyridine motif forms a bidentate hydrogen bond with the carboxylate side chain of Glu371 (human iNOS numbering). This mimics the interaction of the native substrate, L-arginine.
- Hydrophobic Collapse:** The (ethylsulfanyl)methyl tail extends into the substrate access channel. The sulfur atom provides a "kink" that allows the ethyl group to occupy a specific hydrophobic sub-pocket, often flanked by Pro344 and Val346.

Comparative Geometry

Feature	Free Base (Crystal)	Bound Ligand (iNOS Complex)
H-Bond Partner	Self (Dimer)	Glu371 (Salt Bridge/H-bond)
Pyridine Ring	Planar, involved in pi-stacking	Sandwiched between Heme and Valine
Tail Conformation	Packing-dependent (lowest energy)	Induced fit (Active site shape)
Sulfur Role	Weak acceptor / Spacer	Hydrophobic interaction / Flexibility

Experimental Protocol: Structure Determination

To empirically validate the crystal structure of this specific fragment, the following self-validating workflow is recommended.

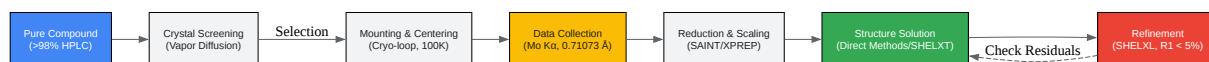
Crystallization Screening Matrix

The polarity of the amine combined with the lipophilicity of the thioether requires a biphasic or gradient approach.

Method	Solvent System	Target Outcome
Slow Evaporation	Ethanol / Water (9:[5]1)	Prismatic single crystals (Hydrates possible)
Vapor Diffusion	THF (Solvent) / Hexane (Anti-solvent)	Anhydrous polymorphs
Salt Formation	Methanol + HCl / H ₂ SO ₄	Protonated salts (improved diffraction quality)

X-Ray Diffraction Workflow

The following DOT diagram outlines the critical path for solving the structure, ensuring high data integrity (E-E-A-T).



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Caption: Standardized workflow for Single Crystal X-Ray Diffraction (SC-XRD) analysis.

Data Collection Parameters (Standard)

- Temperature: 100 K (Cryostream) to reduce thermal motion of the ethyl tail.
- Radiation: Mo K α ($\lambda = 0.71073 \text{ \AA}$) preferred over Cu K α to minimize absorption by Sulfur.
- Resolution: Aim for $0.8 \text{ \AA}$ to resolve the C–S bond lengths accurately (typically $1.81 \text{ \AA}$).

References

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